

Safety, toxicity, and handling of 2,3-Dimethyl-7-nitro-1H-indole

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Compound of Interest

Compound Name: **2,3-Dimethyl-7-nitro-1H-indole**

Cat. No.: **B1293710**

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An In-Depth Technical Guide to the Safety, Toxicity, and Handling of **2,3-Dimethyl-7-nitro-1H-indole**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the critical safety protocols, toxicological profile, and handling procedures for **2,3-Dimethyl-7-nitro-1H-indole**. As a nitroaromatic indole derivative, this compound warrants a high degree of caution. Its structural motifs are found in molecules of significant biological interest, including those with potential anticancer activity.^[1] ^[2]^[3] Therefore, a thorough understanding of its hazard profile is paramount for ensuring the safety of laboratory personnel and the integrity of research outcomes. This document is structured to provide not just procedural steps, but the scientific rationale behind them, empowering researchers to build a culture of safety and proactive risk management.

Compound Identification and Properties

A foundational aspect of safe handling is the correct identification and understanding of the compound's physical and chemical properties.

Property	Value	Source(s)
IUPAC Name	2,3-dimethyl-7-nitro-1H-indole	[4]
Synonyms	7-Nitro-2,3-dimethylindole, 2,3-dimethyl-7-nitroindole	[5] [6]
CAS Number	41018-86-4	[4]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	[4]
Molecular Weight	190.20 g/mol	[4]
Appearance	Yellow to light yellow powder/solid	[5] [7]
Melting Point	95 - 98 °C / 203 - 208.4 °F	[7]
Solubility	Low water solubility	[4] [8]
Storage Temp.	Recommended: under inert gas at 2–8 °C	[5]

Hazard Identification and GHS Classification

2,3-Dimethyl-7-nitro-1H-indole is classified as hazardous under the Globally Harmonized System (GHS). The primary risks are associated with acute toxicity through multiple routes of exposure.

According to notifications to the European Chemicals Agency (ECHA), the compound has the following GHS classification^[4]:

Pictogram	Signal Word	Hazard Class	Hazard Statement
	Warning	Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin		
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled		

Precautionary Statements (P-phrases) include[\[4\]](#):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P317: IF SWALLOWED: Get medical help.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P501: Dispose of contents/container to an approved waste disposal plant.

The causality behind this classification stems from the nitroaromatic structure. The nitro group (-NO₂) can be metabolically reduced to form reactive intermediates that are toxic to cells. This mechanism is a known driver of toxicity for many nitroaromatic compounds.[\[9\]](#)

Toxicological Profile: An Evidence-Based Assessment

While specific, in-depth toxicological studies for **2,3-Dimethyl-7-nitro-1H-indole** are not extensively published, the GHS classification provides a clear warning of its acute toxicity.[\[4\]](#) The primary concern is immediate harm following short-term exposure.

- Acute Toxicity: The compound is designated as "Harmful" if swallowed, inhaled, or if it comes into contact with the skin.[\[4\]](#) This necessitates the use of engineering controls (fume hoods) and comprehensive PPE to prevent any direct contact.
- Mutagenicity and Genotoxicity: Studies on related nitroaromatic compounds have shown that the addition of a nitro group can convert non-mutagenic molecules into direct mutagens in assays like the Ames test.[\[9\]](#) This is a critical consideration for long-term health, as mutagens can increase the risk of cancer. All handling procedures should assume the compound is a potential mutagen.
- Cytotoxicity: Various substituted 5-nitroindole derivatives have been investigated for their anticancer properties, which inherently means they are cytotoxic (toxic to cells).[\[1\]](#)[\[2\]](#)[\[3\]](#) While this is a desired therapeutic effect, it underscores the hazard to researchers handling the pure substance.

Given the limited specific data, a conservative approach is mandatory. The compound must be treated as a substance with significant toxic potential until proven otherwise.

Safe Handling and Storage Protocol

Adherence to a strict, self-validating protocol is essential. The following steps are designed to minimize exposure at every stage of handling.

Experimental Protocol: Weighing and Preparing Solutions

This protocol outlines the procedure for safely handling the solid form of **2,3-Dimethyl-7-nitro-1H-indole**.

- Preparation and Hazard Review:
 - Before entering the lab, review this safety guide and the corresponding Safety Data Sheet (SDS). Ensure the location of safety showers and eyewash stations is known.[\[10\]](#)

- Confirm that the chemical fume hood has a current certification and is functioning correctly.
- Donning Personal Protective Equipment (PPE):
 - Wear a lab coat, ensuring it is fully buttoned.
 - Put on chemical splash goggles and, for tasks with a higher risk of splashing (e.g., preparing concentrated stock solutions), a full-face shield over the goggles.[11]
 - Wear chemical-resistant gloves (nitrile is a common and appropriate choice). Inspect gloves for any signs of damage before use.[12]
- Handling the Solid Compound:
 - Causality: All manipulations of the solid compound must be performed inside a certified chemical fume hood to prevent the inhalation of fine dust particles.[12]
 - Place a weigh boat on an analytical balance inside the hood. Use an anti-static device if necessary.
 - Carefully use a clean, dedicated spatula to transfer the required amount of **2,3-Dimethyl-7-nitro-1H-indole** to the weigh boat. Avoid any actions that could generate dust.
 - Securely close the primary container immediately after dispensing.
- Dissolution:
 - While still inside the fume hood, carefully add the weighed solid to the desired solvent in a suitable flask or beaker.
 - If sonication or heating is required for dissolution, ensure the container is appropriately sealed or covered to prevent aerosolization.
- Post-Handling and Decontamination:
 - Wipe the spatula, weigh boat, and any affected surfaces inside the fume hood with a solvent-moistened towel (e.g., ethanol or isopropanol) to decontaminate them.

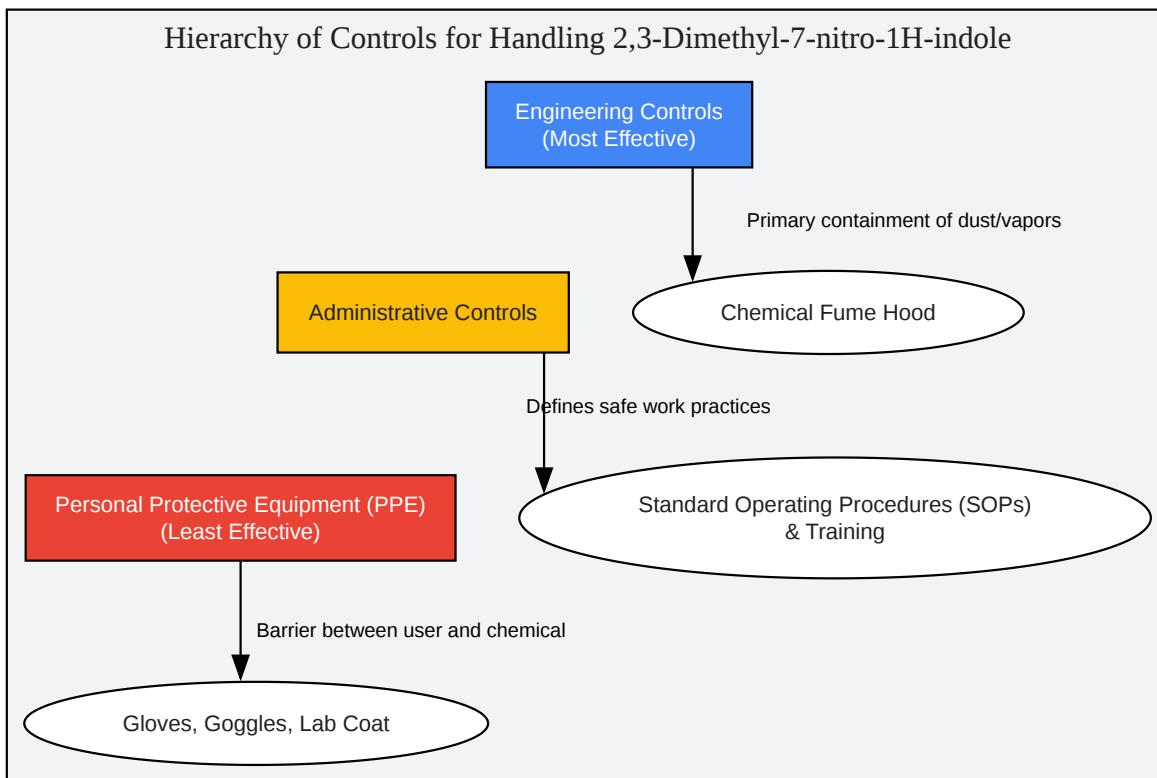
- Dispose of all contaminated disposable materials (gloves, weigh boat, towels) in a designated hazardous waste container.[12]
- Wash hands thoroughly with soap and water after removing gloves.[13]

Storage Requirements

- Conditions: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.[7] A recommended storage temperature is 2–8 °C under an inert atmosphere.[5]
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.[7]
- Labeling: Ensure the container is clearly labeled with the full chemical name and appropriate GHS hazard symbols.[10]

Personal Protective Equipment (PPE) and Engineering Controls

The hierarchy of controls is a fundamental concept in laboratory safety. Engineering controls are the first line of defense, followed by administrative controls and, finally, PPE.



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Caption: Hierarchy of safety controls for handling hazardous chemicals.

Emergency Procedures: A Proactive Response Plan

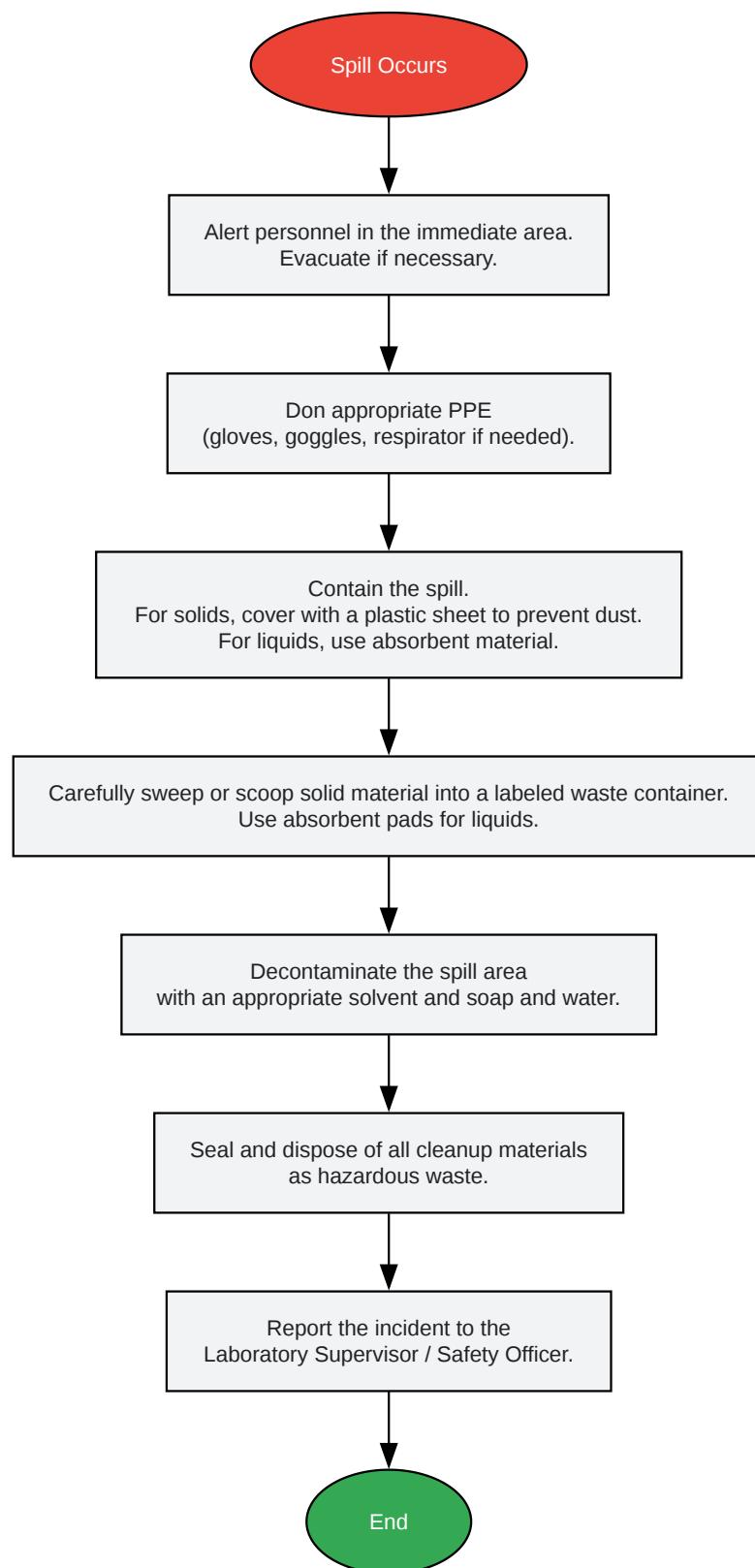
First-Aid Measures

Immediate and appropriate action is critical in the event of an exposure.

- Inhalation: Remove the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[7][14]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[7][14]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[7][15]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][15]

Accidental Spill Response



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Caption: Step-by-step workflow for responding to a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[7]
- Specific Hazards: The compound is combustible.[16] In a fire, hazardous combustion products such as nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂) can be released.[7]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous vapors and combustion products. [7]

Waste Disposal

All waste containing **2,3-Dimethyl-7-nitro-1H-indole**, including empty containers, contaminated PPE, and cleanup materials, must be treated as hazardous waste.

- Collect waste in a clearly labeled, sealed container.
- Do not dispose of this chemical down the drain.[12]
- Follow all local, state, and federal regulations for hazardous waste disposal. Arrange for pickup by a licensed chemical waste management company.[7][14]

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